

Health and safety handling precautions for 2,4-Hexanedione

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Compound of Interest

Compound Name: 2,4-Hexanedione

Cat. No.: B1211359

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An In-depth Technical Guide to the Safe Handling of **2,4-Hexanedione**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **2,4-Hexanedione** (CAS No. 3002-24-2), a beta-diketone used in organic synthesis and as a flavoring agent.^{[1][2][3]} Adherence to these guidelines is critical to ensure personnel safety and mitigate risks in the laboratory and drug development environment.

Hazard Identification and Classification

2,4-Hexanedione is classified as a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) classification indicates multiple hazards.^{[4][5]}

GHS Classification Summary

- Flammable Liquids: Category 3^[4]
- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)^[4]
- Acute Toxicity, Dermal: Category 3 (Toxic in contact with skin)^[4]
- Acute Toxicity, Inhalation: Category 3 (Toxic if inhaled)^[4]
- Skin Irritation: Category 2 (Causes skin irritation)^[5]

- Eye Irritation: Category 2 (Causes serious eye irritation)[5]

Signal Word: Danger[1][4]

Hazard Statements:

- H226: Flammable liquid and vapor.[4]
- H302: Harmful if swallowed.[4]
- H311: Toxic in contact with skin.[4]
- H331: Toxic if inhaled.[4]
- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]

Physicochemical and Toxicological Properties

A clear understanding of the compound's properties is fundamental to its safe handling.

Physicochemical Data

The following table summarizes the key physical and chemical properties of **2,4-Hexanedione**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₂	[2][4]
Molecular Weight	114.14 g/mol	[2][4]
Appearance	Colorless to slightly yellow liquid	[1][2][3]
Odor	Sweet, fruity, pleasant	[1][3]
Boiling Point	160 - 161 °C @ 760 mmHg	[2][7]
Flash Point	53.6 °C (128 °F) TCC	[2][7]
Density	0.936 g/cm ³ (approx.)	[2]
Vapor Pressure	2.297 mmHg @ 25 °C (estimated)	[7]
Water Solubility	Soluble (32 g/L @ 25 °C)	[1][3]
CAS Number	3002-24-2	[1][4]

Toxicological Data

Toxicological data is essential for assessing the acute risks of exposure.

Metric	Value	Species	Notes	Source(s)
LD (Lethal Dose)	> 500 mg/kg	Mouse	Intraperitoneal route of administration.	[7]

Note on Neurotoxicity: **2,4-Hexanedione** is a beta-diketone. It is structurally distinct from its isomer, the neurotoxic gamma-diketone 2,5-hexanedione.[8] The neurotoxicity of n-hexane and 2-hexanone is attributed to their metabolic conversion to 2,5-hexanedione.[8][9][10][11] This metabolite causes a "dying-back" neuropathy by cross-linking neurofilament proteins.[9][12][13] Studies indicate that the gamma-diketone structure is essential for this neurotoxic effect, and compounds like **2,4-Hexanedione** are not neurotoxic.[8]

Exposure Controls and Personal Protection

Strict engineering controls and appropriate personal protective equipment (PPE) are mandatory to minimize exposure.

Engineering Controls

- Ventilation: All handling of **2,4-Hexanedione** must be conducted in a certified chemical fume hood to minimize inhalation of vapors.[14][15]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[16]

Personal Protective Equipment (PPE)

The following table outlines the required PPE for handling **2,4-Hexanedione**.

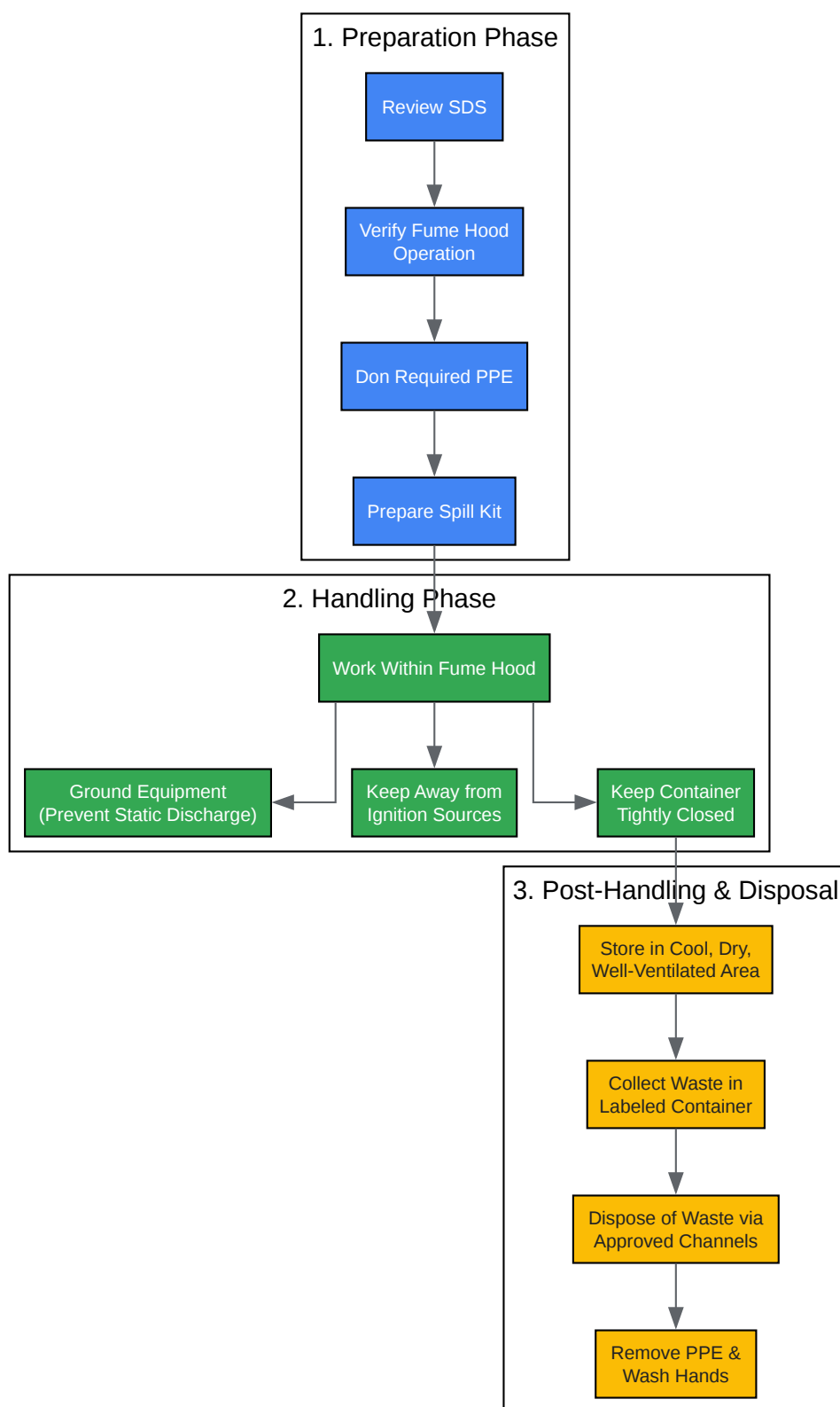
Protection Type	Recommended PPE	Rationale	Source(s)
Eye/Face	Chemical safety goggles and face shield	Protects against splashes and vapors. Goggles are mandatory; a face shield provides additional protection.	[14] [15] [16]
Hand	Chemical-resistant gloves (Nitrile or Butyl rubber recommended)	Prevents skin contact and absorption. Gloves must be inspected before use.	[14] [17]
Body	Flame-resistant laboratory coat	Protects against splashes and potential ignition sources.	[14] [15] [17]
Respiratory	NIOSH-approved respirator with organic vapor cartridges	Required if a fume hood is not available or if exposure limits may be exceeded. All routine work should be in a fume hood.	[14] [16]

Safe Handling, Storage, and Disposal

Proper procedures for handling, storage, and waste disposal are crucial for overall laboratory safety.

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **2,4-Hexanedione** in a laboratory setting.



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Caption: Standard laboratory workflow for handling **2,4-Hexanedione**.

Key Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[\[15\]](#)
- Do not breathe vapors or mists.[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources as the substance is flammable.[\[16\]](#)[\[18\]](#)[\[19\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[16\]](#)[\[19\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[16\]](#)

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[14\]](#)[\[15\]](#)
- Keep containers tightly closed and properly sealed to prevent leakage.[\[14\]](#)[\[16\]](#)
- Store locked up.[\[6\]](#)

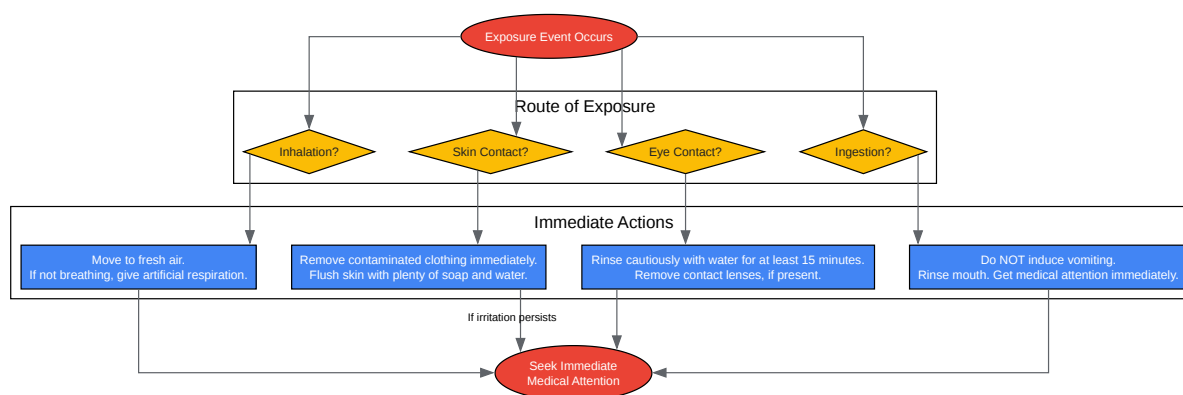
Disposal

- Dispose of waste material in accordance with national and local regulations.[\[18\]](#)
- Collect waste in designated, clearly labeled, and chemically compatible containers.[\[14\]](#)
- Do not allow the product to enter drains or surface water.[\[6\]](#)[\[18\]](#)

Emergency Procedures

First Aid Measures

In the event of exposure, immediate action is required. The following flowchart outlines the appropriate first aid response.



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Caption: First aid decision flowchart for **2,4-Hexanedione** exposure.

- General Advice: In all cases, show the Safety Data Sheet (SDS) to the attending physician. [\[18\]](#)
- Inhalation: Move the exposed person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention. [\[19\]](#) [\[20\]](#) [\[21\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water. [\[18\]](#) [\[19\]](#) [\[20\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [\[16\]](#) [\[19\]](#) [\[21\]](#)

- Ingestion: If swallowed, get medical attention immediately.[20] Rinse mouth with water.[16]

Spill and Fire Response

- Spills: Evacuate the area and eliminate all ignition sources.[18] Wear appropriate PPE. Contain the spill using an inert absorbent material (e.g., sand, silica gel).[16] Collect the material in a suitable, closed container for disposal.[16]
- Fire: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish.[16][19] Vapors are heavier than air and may travel to a source of ignition and flash back.[16][19] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][16]

Experimental Protocols: Principles of Acute Toxicity Assessment

Detailed experimental protocols for **2,4-Hexanedione** are not publicly available. However, a generalized methodology for determining an acute dermal LD₅₀ in a rodent model, consistent with regulatory guidelines (e.g., OECD Guideline 402), is described below.

Objective: To determine the median lethal dose (LD₅₀) of **2,4-Hexanedione** following a single dermal application.

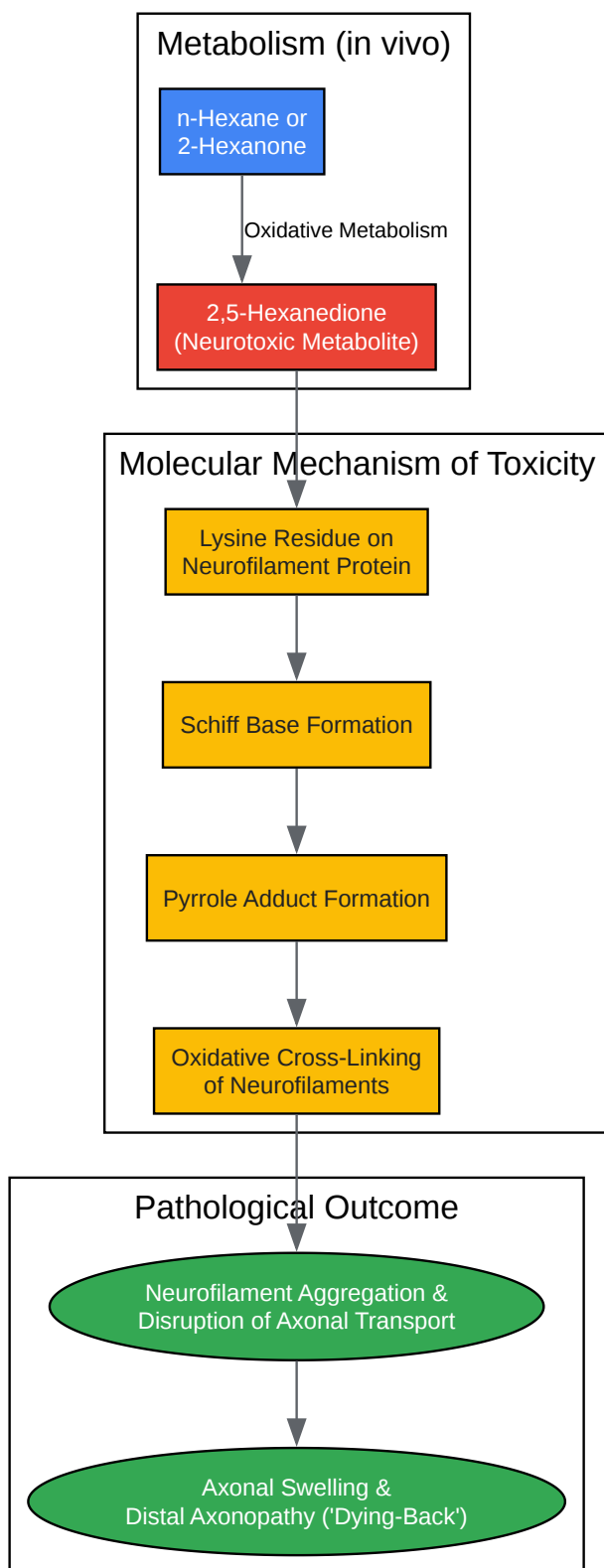
Methodology:

- Animal Model: Healthy, young adult laboratory rats (e.g., Sprague-Dawley or Wistar), typically 8-12 weeks old. Both sexes are used.
- Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals. An area of at least 10% of the body surface is cleared.
- Dose Formulation and Application:
 - The test substance (**2,4-Hexanedione**) is applied uniformly over the prepared skin area.
 - A range of dose levels is selected based on preliminary range-finding studies to bracket the expected LD₅₀.

- The substance is held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
- Observation Period:
 - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, respiratory patterns, behavior), and body weight changes.
 - Observations are conducted frequently on the day of dosing and at least once daily thereafter for a total of 14 days.
- Data Analysis:
 - The LD₅₀ is calculated using a standard statistical method (e.g., Probit analysis).
 - All clinical signs of toxicity and gross pathological findings at necropsy are recorded for each animal.

Contextual Toxicology: Mechanism of Diketone Neurotoxicity

To provide a broader toxicological context for professionals working with diketones, the following diagram illustrates the neurotoxic mechanism of the related gamma-diketone, 2,5-hexanedione. It is critical to reiterate that **2,4-Hexanedione**, a beta-diketone, is not known to cause this specific toxicity.[8]



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Caption: Neurotoxic pathway of 2,5-hexanedione, a metabolite of n-hexane.[9][12]

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